

# Application Note: Anatabine Dicitrate-Mediated NRF2 Activation Quantified by Luciferase Reporter Assay

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## Compound of Interest

Compound Name: *Anatabine dicitrate*

Cat. No.: *B8102966*

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## Introduction

Nuclear factor erythroid 2-related factor 2 (NRF2) is a critical transcription factor that regulates cellular defense mechanisms against oxidative stress. Under basal conditions, NRF2 is sequestered in the cytoplasm by Kelch-like ECH-associated protein 1 (KEAP1), which facilitates its ubiquitination and subsequent proteasomal degradation. Upon exposure to oxidative or electrophilic agents, NRF2 dissociates from KEAP1 and translocates to the nucleus. In the nucleus, NRF2 binds to the Antioxidant Response Element (ARE) in the promoter regions of its target genes, initiating the transcription of a wide array of cytoprotective and antioxidant enzymes.[1] Anatabine, a minor tobacco alkaloid also found in certain solanaceous plants, has been identified as an activator of the NRF2 signaling pathway.[2][3][4] This application note provides a detailed protocol for a luciferase reporter assay to quantify the activation of the NRF2 pathway by **anatabine dicitrate**.

## Principle of the Assay

This assay utilizes a stable HEK-293 cell line engineered to contain a luciferase reporter gene under the transcriptional control of an NRF2-responsive ARE. When NRF2 is activated by a compound like **anatabine dicitrate**, it binds to the ARE, driving the expression of luciferase. The amount of light produced upon the addition of a luciferin substrate is directly proportional to

the level of NRF2 activation. This allows for a quantitative assessment of the compound's potency as an NRF2 activator.

## Data Summary

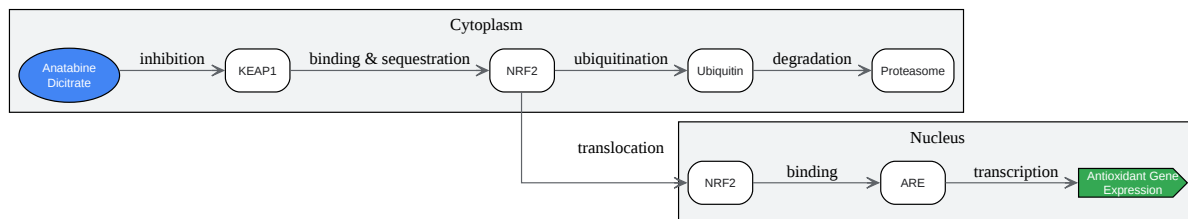
The following table summarizes the quantitative data on NRF2 activation by **anatabine dicitrate**, as determined by a luciferase reporter assay. The results demonstrate a concentration-dependent increase in NRF2 activity, with a statistically significant effect observed at a concentration of 250  $\mu$ M.

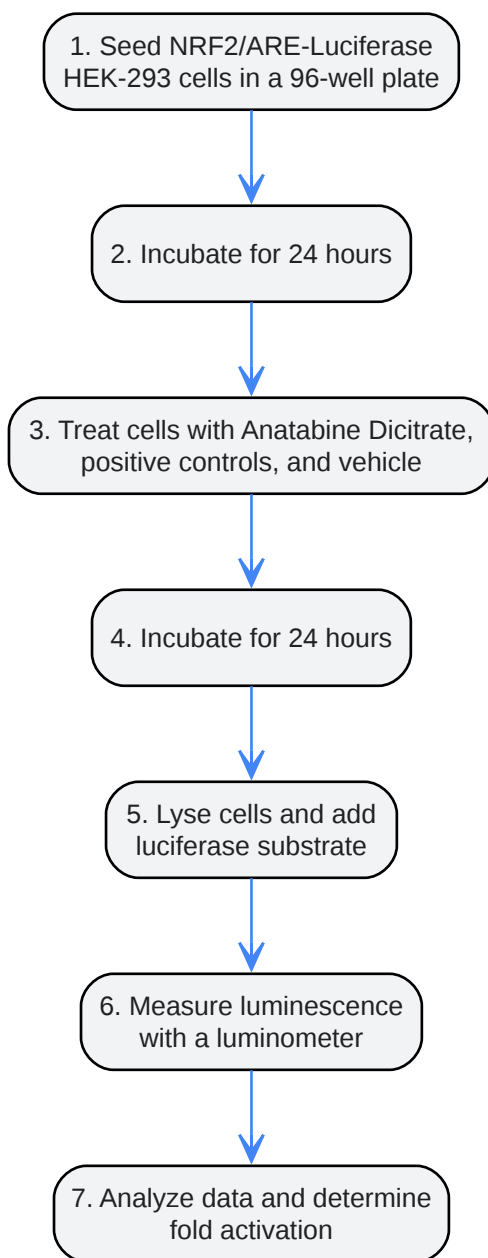
Compound	Concentration ( $\mu$ M)	Fold Activation (vs. Vehicle Control)	Cell Viability (%)
Vehicle Control	-	1.0	~100
Anatabine Dicitrate	10	~1.2	~100
50	~1.5	~100	
100	~1.8	~100	
250	~2.5*	~100	
Sulforaphane	10	~4.0	~100
Dimethyl Fumarate	50	~3.5	~100

\*Statistically significant ( $p < 0.05$ ) compared to vehicle control. Data is estimated from graphical representations in Messinis et al., 2022.

## Signaling Pathway and Experimental Workflow

To visually represent the underlying biological process and the experimental procedure, the following diagrams are provided.





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## References

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- 2. m.youtube.com [m.youtube.com]
- 3. Frontiers | Systems biology reveals anatabine to be an NRF2 activator [frontiersin.org]
- 4. Systems biology reveals anatabine to be an NRF2 activator - PMC [pmc.ncbi.nlm.nih.gov]
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